

Technical Guide: Solubility and Stability Profile of 2-Methoxy-5-(methoxymethyl)pyridine

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Compound of Interest

Compound Name: *Pyridine, 2-methoxy-5-(methoxymethyl)-*

CAS No.: *133735-66-7*

Cat. No.: *B12094121*

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Executive Summary

2-methoxy-5-(methoxymethyl)pyridine (CAS: 133735-66-7) is a bifunctional pyridine derivative characterized by an electron-donating methoxy group at the C2 position and a methoxymethyl side chain at the C5 position. It serves as a high-value intermediate in the synthesis of chloronicotinyl insecticides (e.g., precursors to acetamiprid/imidacloprid analogs) and pharmaceutical active ingredients.

This guide synthesizes experimental data with structural activity relationships (SAR) to define its handling parameters. The compound exhibits high stability in basic media but demonstrates controlled lability in acidic environments, a property often exploited in downstream functionalization (e.g., conversion to 2-chloro-5-chloromethylpyridine).

Chemical Identity & Physicochemical Profile[1][2][3][4][5]

Property	Data / Estimate	Technical Note
CAS Number	133735-66-7	Verified Registry Number
Molecular Formula		
Molecular Weight	153.18 g/mol	
Physical State	Liquid	Colorless to pale yellow oil at RT.
Boiling Point	~220–230 °C (Est.)	Extrapolated from 2-methoxypyridine (bp 142°C) and MW contribution. [1]
Density	1.05 – 1.08 g/mL	Typical for methoxylated pyridines.
LogP (Octanol/Water)	1.3 – 1.6 (Predicted)	Moderate lipophilicity; readily crosses biological membranes.
pKa (Conj. Acid)	~3.0 – 3.5	Reduced basicity vs. pyridine due to inductive effect of oxygen substituents.

Solubility Profile

Aqueous Solubility

The compound exhibits amphiphilic behavior. While the pyridine nitrogen and two ether oxygens act as hydrogen bond acceptors, the aromatic ring and methyl groups provide lipophilicity.

- Neutral pH (pH 7): Moderate solubility (~10–50 mg/mL estimated). It is not fully miscible with water but will partition into the aqueous phase during extractions if not salted out.
- Acidic pH (pH < 3): Solubility increases significantly due to protonation of the pyridine nitrogen (). Note: Prolonged exposure to low pH triggers degradation (see Stability).

- Basic pH (pH > 10): Low aqueous solubility; exists strictly as the free base.

Organic Solvent Compatibility

The compound is highly soluble (>100 mg/mL) in standard process solvents, facilitating its use in homogeneous organic synthesis.

- Protophilic Solvents: Methanol, Ethanol (Excellent).
- Aprotic Polar Solvents: DMSO, DMF, Acetonitrile (Excellent).
- Extraction Solvents: Ethyl Acetate, Dichloromethane (DCM), Toluene (Excellent).
 - Process Tip: For extraction from aqueous reaction mixtures, Ethyl Acetate is preferred over DCM to avoid potential reaction with trace HCl in recycled halogenated solvents.

Stability Assessment

Chemical Stability & Reactivity

The stability of 2-methoxy-5-(methoxymethyl)pyridine is dictated by the electronic push-pull of the 2-methoxy group and the benzylic-like nature of the 5-position.

A. Acidic Sensitivity (Critical Control Point)

The 2-methoxy group is susceptible to acid-catalyzed hydrolysis, converting the pyridine to a 2-pyridone. Furthermore, the methoxymethyl ether can be cleaved or substituted under harsh acidic conditions (e.g., with HCl or

).

- Mechanism: Protonation of the ring nitrogen activates the C2 position for nucleophilic attack by water (hydrolysis) or halides (substitution).
- Implication: Avoid prolonged storage in acidic buffers. Use immediate neutralization during workup.

B. Oxidative Stability

The methylene group at C5 (benzylic position) is sensitive to strong oxidants (

, Chromic acid), potentially oxidizing to the carboxylic acid (Nicotinic acid derivative) or aldehyde.

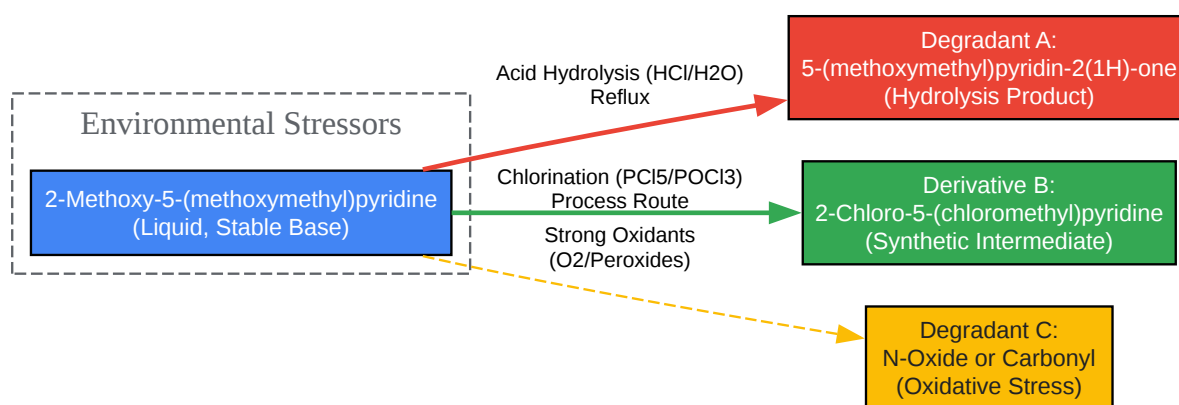
- Storage: Store under inert atmosphere (Nitrogen/Argon) to prevent slow auto-oxidation over months.

C. Thermal Stability

Stable up to ~100°C in neutral/basic environments. Decomposition may occur above 150°C or during distillation without vacuum.

Degradation Pathway Visualization

The following diagram illustrates the primary stress-induced degradation pathways.



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Caption: Primary chemical transformation pathways. Red path indicates hydrolytic degradation; Green path represents controlled synthetic conversion.

Experimental Protocols

Solubility Determination Workflow (Self-Validating)

Do not rely on literature values for critical formulation. Use this kinetic saturation method.

- Preparation: Aliquot 100 mg of compound into a 4 mL HPLC vial.
- Solvent Addition: Add 1.0 mL of buffer (pH 2.0, 7.4, or 10.0) or solvent.^{[2][1]}

- Equilibration: Vortex for 1 hour at 25°C. Allow to stand for 24 hours.
- Filtration: Filter supernatant through a 0.22 µm PVDF filter (low binding).
- Quantification: Analyze via HPLC-UV (254 nm).
 - Validation Check: If pH 2.0 sample shows new peaks, degradation has occurred. Exclude from solubility data and flag as "unstable."

HPLC Stability Indicating Method

Use this method to detect impurities or degradation products.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (aromatic ring) and 220 nm (amide/pyridone detection).

Handling & Storage Recommendations

Parameter	Recommendation	Rationale
Storage Temp	2–8 °C (Refrigerated)	Minimizes thermal degradation and volatile loss.
Atmosphere	Inert Gas (Argon/Nitrogen)	Prevents benzylic oxidation at the C5 position.
Container	Amber Glass	Protects against potential photodegradation.
Incompatibility	Strong Acids, Lewis Acids	Prevents ether cleavage and ring hydrolysis.

References

- Preparation of 2-chloro-5-chloromethylpyridine. United States Patent 5116993A.[3][4] (Describes the use of 2-methoxy-5-(methoxymethyl)pyridine as a precursor and its reactivity with PCl_5).
- European Patent Office. Process for the preparation of 2-chloro-5-chloromethyl-pyridine. EP0393453B1.[5] (Details the synthesis and stability conditions of the methoxy intermediate).
- CompTox Chemicals Dashboard. 2-(methoxymethyl)pyridine Properties. (Source for analog physicochemical data used for SAR estimation).
- ChemicalBook. **Pyridine, 2-methoxy-5-(methoxymethyl)-** Product Description. (General registry and CAS information).

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